Application Notes & Protocols: The Synthetic Versatility of Ethyl 3,5-Dioxocyclohexanecarboxylate

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Compound of Interest

Compound Name:	*Ethyl 3,5-dioxocyclohexanecarboxylate*
CAS No.:	*27513-35-5*
Cat. No.:	*B121524*

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Prepared by: Gemini, Senior Application Scientist

Introduction: A Multifaceted Building Block in Modern Synthesis

Ethyl 3,5-dioxocyclohexanecarboxylate (CAS 27513-35-5) is a highly functionalized cyclic β-keto ester that serves as a powerful intermediate in organic synthesis.[1][2] Its structure, featuring two carbonyl groups in a 1,3-relationship and an ester moiety, provides multiple reactive sites. The true synthetic potential of this molecule lies in the reactivity of the C4 methylene group, which is flanked by both carbonyls. The protons at this position are significantly acidic, allowing for easy formation of a stabilized enolate under basic conditions. This enolate is a potent carbon nucleophile, making **Ethyl 3,5-dioxocyclohexanecarboxylate** an ideal substrate for a variety of bond-forming reactions. Furthermore, the 1,3-dicarbonyl motif is a classic precursor for the construction of various heterocyclic systems.

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This guide explores three cornerstone applications of this versatile reagent: the synthesis of fused heterocyclic scaffolds, its role as a nucleophile in Michael additions leading to Robinson annulation, and its utility in C-C bond formation via direct acylation. The protocols and mechanistic discussions provided herein are designed to equip researchers with both the practical steps and the underlying chemical principles to effectively leverage this compound in their synthetic campaigns.

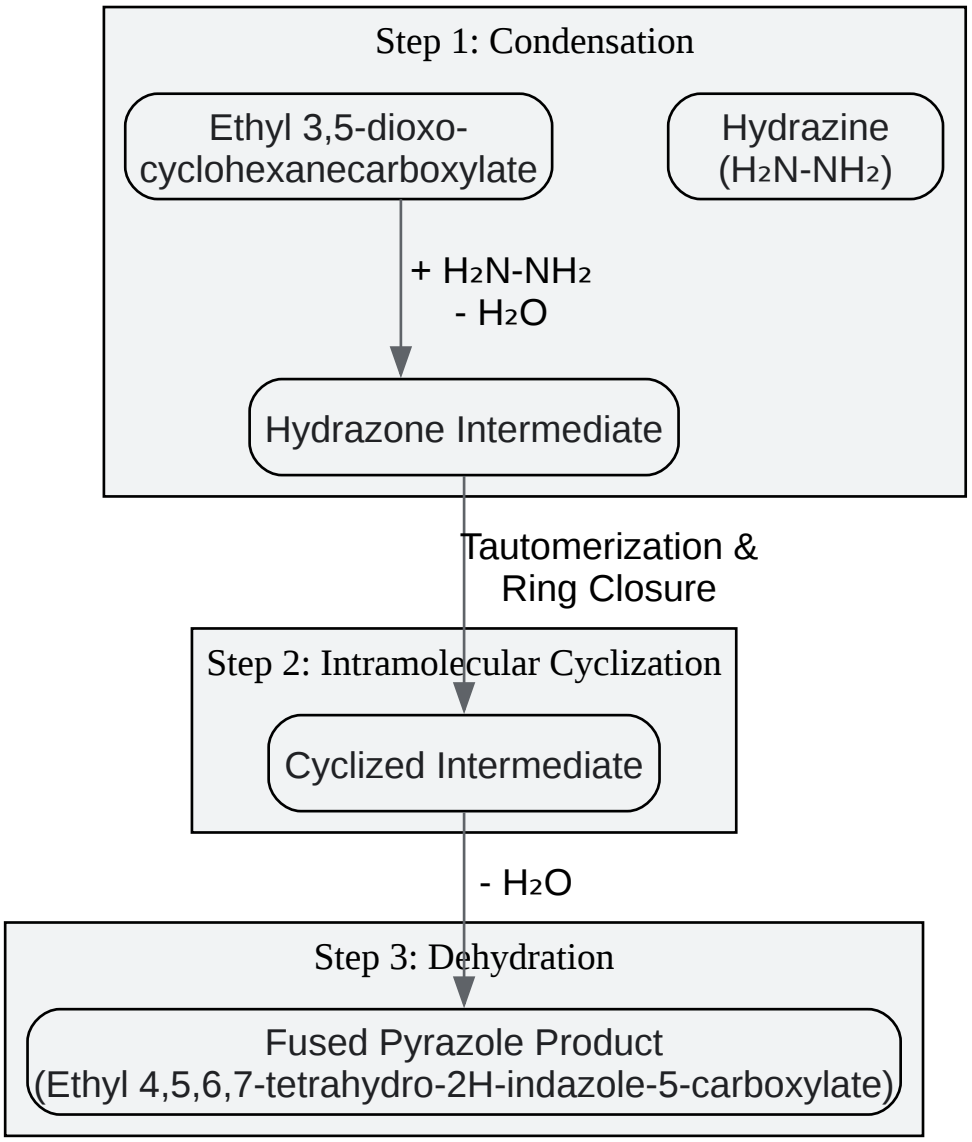
Property	Value	Source(s)
CAS Number	27513-35-5	[1][2]
Molecular Formula	$C_9H_{12}O_4$	[1]
Molecular Weight	184.19 g/mol	[1]
Appearance	Varies (often a liquid or low-melting solid)	N/A
Safety	Causes skin and serious eye irritation. May cause respiratory irritation.	[2]

Application 1: Synthesis of Fused Pyrazole Heterocycles

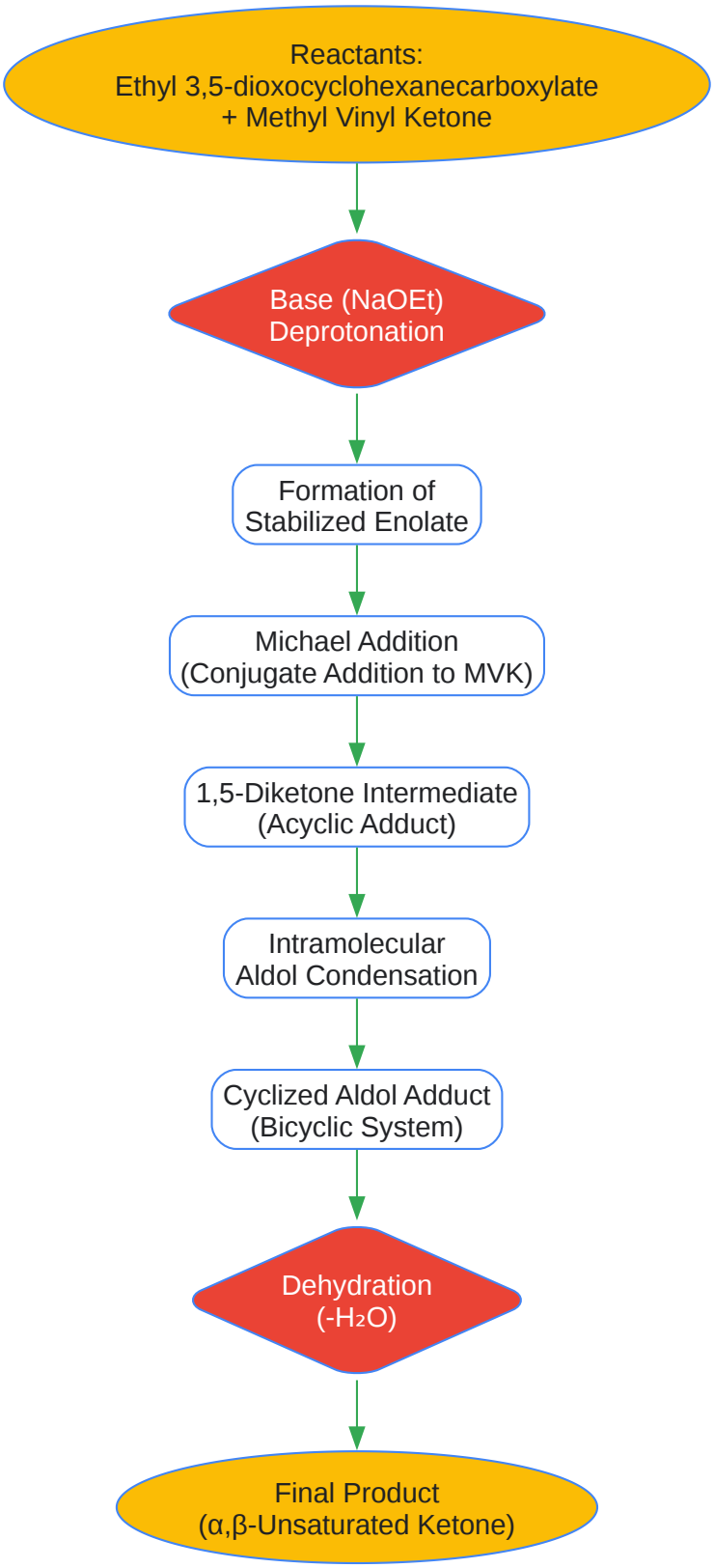
Expertise & Experience: The condensation of 1,3-dicarbonyl compounds with hydrazine or its derivatives is one of the most fundamental and reliable methods for the synthesis of pyrazoles, often referred to as the Knorr pyrazole synthesis.[3][4] **Ethyl 3,5-dioxocyclohexanecarboxylate** is an ideal substrate for this transformation. The reaction proceeds via initial formation of a hydrazone at one carbonyl, followed by an intramolecular cyclization as the second nitrogen attacks the remaining carbonyl. A final dehydration step yields the stable, aromatic pyrazole ring. The choice of an acidic catalyst (like acetic acid) is crucial; it protonates a carbonyl oxygen, activating it for the initial nucleophilic attack by hydrazine, thereby accelerating the reaction rate without promoting unwanted side reactions.

Mechanistic Pathway: Pyrazole Formation

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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